Application Note: Surface Plasmon Resonance (SPR) Ana

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Compound of Interest

Compound Name: *REV1/UBM2 Inhibitor*

Cat. No.: *B1193543*

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Target Audience: Researchers, biophysicists, and drug development professionals. Application: Kinetic characterization of small molecule inhibitors a

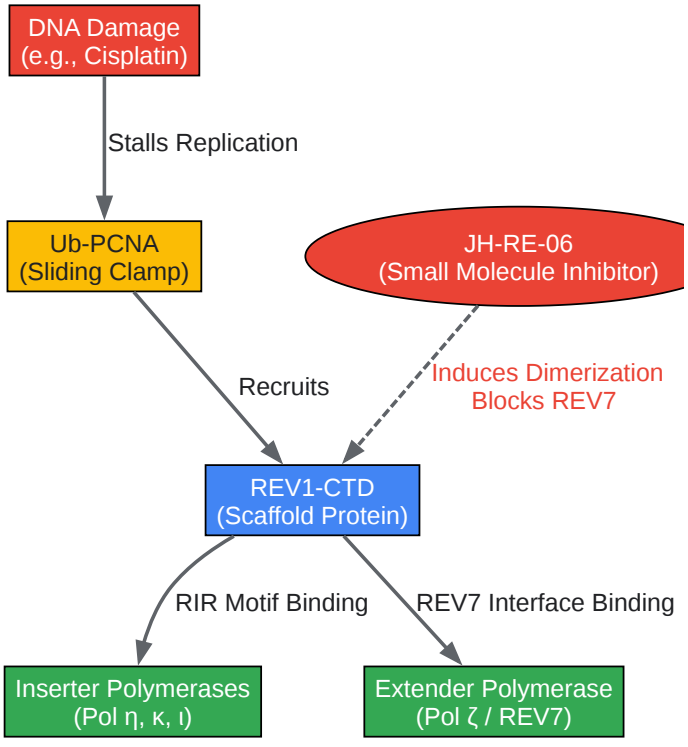
Biological Context & Therapeutic Rationale

Translesion Synthesis (TLS) is a DNA damage tolerance mechanism that allows cells to bypass bulky DNA lesions (such as those induced by platinu replication fork collapse, it is inherently mutagenic and a major driver of chemoresistance in cancer.

At the core of the TLS machinery is REV1, a Y-family DNA polymerase that acts primarily as a structural scaffold rather than a catalytic enzyme[1]. Th simultaneously binding:

- "Inserter" polymerases (Pol η , Pol κ , Pol ι) via their REV1-Interacting Region (RIR) motifs.
- The "extender" polymerase (Pol ζ) via its accessory subunit, REV7.

Pharmacological disruption of these protein-protein interactions (PPIs) at the REV1-CTD interface is a validated strategy to sensitize tumors to genot to the REV1-CTD, induces its dimerization, and sterically occludes the REV7 binding interface, thereby halting mutagenic bypass[2],[3].



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Translesion Synthesis (TLS) pathway and mechanism of REV1-CTD inhibition by JH-RE-06.

Assay Design & Causality: Why SPR?

Surface Plasmon Resonance (SPR) is the gold standard for validating PPI inhibitors because it provides label-free, real-time measurements of bindin REV1 ligands, several critical biophysical parameters must be controlled:

- Immobilization Density (Mass Ratio Logic): The SPR response (measured in Resonance Units, RU) is directly proportional to the mass of the boun than the REV1-CTD (~15 kDa), the protein must be immobilized at a high density (3000–5000 RU) to achieve a theoretical maximum response (R RIR), a lower density (~1000 RU) is preferred to prevent steric hindrance and avidity artifacts[4].
- DMSO Calibration (Refractive Index Correction): Small molecule inhibitors are highly hydrophobic and require DMSO for solubility. Because DMSC mismatch between the running buffer and the sample will cause a massive bulk shift, masking the true binding signal. A strict DMSO calibration cur
- Flow Rate Optimization: To accurately measure the rapid association rate (kon) typical of small molecules, a high flow rate (50 µL/min) is required. reflects the true chemical interaction rather than the diffusion rate of the ligand to the chip surface.

Step-by-Step SPR Protocol for REV1-CTD Ligands

The following protocol outlines a self-validating workflow for screening small molecules or peptides against the REV1-CTD using a standard CM5 sen

Phase 1: Reagent & Surface Preparation

- Running Buffer: Prepare 10 mM HEPES (pH 7.4), 150 mM NaCl, 0.005% (v/v) Surfactant P20, and 2% DMSO. Filter and degas.
- Chip Activation: Dock a CM5 chip into the SPR instrument. Activate flow cells (FC1 as reference, FC2 as active) with a 1:1 mixture of 0.4 M EDC ar
- Protein Immobilization: Dilute recombinant REV1-CTD to 20 µg/mL in 10 mM Sodium Acetate (pH 4.5). Inject over FC2 until the target immobilizati
- Surface Blocking: Inject 1 M Ethanolamine-HCl (pH 8.5) for 7 minutes over both FC1 and FC2 to deactivate unreacted NHS esters.

Phase 2: DMSO Calibration (Critical for Small Molecules)

- Prepare a series of 8 calibration buffers ranging from 1.5% to 2.5% DMSO in the standard running buffer.
- Inject each solution over both FC1 and FC2.
- Plot the relative response of FC2 vs. FC1 to generate a calibration curve. The instrument software will use this curve to correct bulk refractive inde

Phase 3: Kinetic Assay & Analyte Injection

- Ligand Preparation: Prepare a 2-fold serial dilution of the ligand (e.g., JH-RE-06 or PolD3-RIR peptide) in the exact running buffer (matching the 2
- Injection Cycle: Inject the analyte over FC1 and FC2 at a flow rate of 50 µL/min.
  - Contact Time (Association): 60 seconds.
  - Dissociation Time: 120 to 300 seconds (depending on the koffof the compound).
- Blank Injections: Include multiple buffer-only injections (0 µM analyte) throughout the run for double-referencing (subtracting baseline drift).

Phase 4: Regeneration & Data Analysis

- Regeneration: If the ligand does not fully dissociate within the allotted time, apply a short 30-second pulse of a mild regeneration solution (e.g., 50 denaturing the REV1-CTD.

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- Fitting: Process the data using double-referencing (FC2 - FC1, minus buffer blank). Fit the resulting sensorgrams to a 1:1 Langmuir binding model fit may be more appropriate[4].



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Step-by-step SPR experimental workflow for small molecule screening against REV1.

Quantitative Data Summary

The following table summarizes the expected binding affinities (KD) for validated REV1-CTD ligands, providing a benchmark for assay validation. No small molecule JH-RE-06, which targets the REV7 binding site[2],[4].

Ligand / Compound	Modality	Target Interface on REV1-CTD	Binding Affinity
JH-RE-06	Small Molecule	REV7 Interface (Induces Dimerization)	0.42 µM
Pol κ -RIR	Peptide (16-mer)	RIR Binding Pocket	1.7 ± 0.6 µM
PolD3-RIR	Peptide (16-mer)	RIR Binding Pocket	2.3 ± 0.6 µM

References[1] Title: Roles of trans-lesion synthesis (TLS) DNA polymerases in tum Oxford Academic. URL: https://vertexaisearch.cloud.google.com/grounding-api-redirect/AUZIYQHmErdqIA95JTL9ss_GQUizHavH4kebEKN0eGVSdrA-r0SkMpN-oyl UsZ_aAYboFy7zvg34mx6Ra6HY18vm3ZZ0_rADn5wDCsJKZqH8P7f-9cD-ffwjhiU40y Title: Targeting protein–protein interactions in the DNA damage response pathway Chemical Biology. URL: https://vertexaisearch.cloud.google.com/grounding-api-re QqV0cRBxaTe_wUjEOtqe5HEMRbwmT48qx3Zht24wtzFAwJK5V1DznRe-CPAeHTnhIxwGQN6VgW9QmML_x6IO96ZaQ1jZ6saZVIBxQXvRgdKMIbYkWc9x728 JH-RE-06 | REV1-POLς Inhibitor. Source: MedChemExpress. URL: https://vertexais redirect/AUZIYQHLNH-o9IzsPEb1sLORzCbHpsoXOSwJK9BnF1ktXYFw15nAG2-Y03DOBaFx3WyLXK4x5WKf6IETBMM28OWStyXHZX-BX_TtiBCc7J_B5w09TOjt8LA Interaction between the Rev1 C-Terminal Domain and the PolD3 Subunit of Polζ Su Exchange upon Rev1/Polζ-Dependent Translesion Synthesis. Source: ACS Publica https://vertexaisearch.cloud.google.com/grounding-api-redirect/AUZIYQHyXi3WYfWWuqiviszzLS2CtAQ8WC2oSuJ7YoKdbTG6tP0hu9Pf7M Yet0f6AQuFYU5wJPJOge3ghnAcs1WoGyB_7fAnYw8XkmBiEHuWAp0pj51IQ==

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